

Syntide 2 Peptide: A Technical Guide for Foundational Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Syntide 2
Cat. No.: B8083220

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides an in-depth technical overview of **Syntide 2**, a synthetic peptide widely utilized in foundational research to probe the activity of key protein kinases. It details the peptide's properties, its role in significant signaling pathways, and comprehensive protocols for its use in kinase assays.

Introduction to Syntide 2

Syntide 2 is a synthetic peptide that serves as a crucial tool for studying the activity of several protein kinases, most notably Calcium/Calmodulin-Dependent Protein Kinase II (CaMKII) and, to a lesser extent, Protein Kinase C (PKC).^{[1][2]} Its amino acid sequence, PLARTLSVAGLPGKK, is homologous to the phosphorylation site 2 found in glycogen synthase, a physiological target of CaMKII.^{[1][3][4]} This homology makes **Syntide 2** an effective and recognized substrate, enabling researchers to assay the enzymatic activity of these kinases in vitro. Its application is fundamental to dissecting cellular signaling cascades, screening for potential kinase inhibitors, and understanding the regulatory mechanisms of these important enzymes.

Physicochemical and Kinetic Properties

Syntide 2's utility in research is defined by its specific chemical and kinetic characteristics. These properties determine its interaction with kinases and its suitability for various experimental designs.

Table 1: Physicochemical Properties of **Syntide 2**

Property	Value
Amino Acid Sequence	Pro-Leu-Ala-Arg-Thr-Leu-Ser-Val-Ala-Gly-Leu-Pro-Gly-Lys-Lys (PLARTLSVAGLPGKK)[5]
CAS Number	108334-68-5[3]
Molecular Weight	1507.82 g/mol [6][7]
Purity	Typically >95% or >97%[6][7]
Solubility	Soluble in water[6]

Table 2: Kinase Specificity and Kinetic Parameters for **Syntide 2**

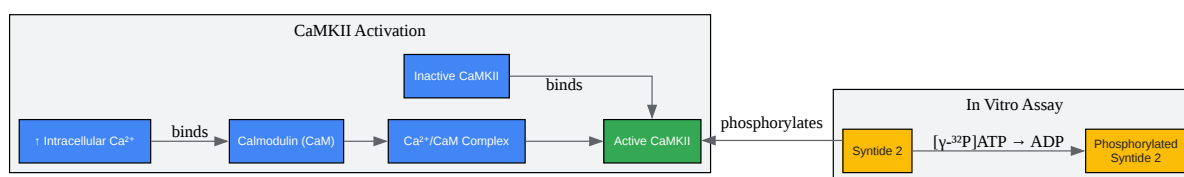
Kinase	Km (Michaelis Constant)	Relative Vmax/Km Ratio
Ca ²⁺ /Calmodulin-dependent Protein Kinase II (CaMKII)	~12 μM[3][4]	100[6][8][9]
Protein Kinase C (PKC)	Not widely reported	22[6][8][9]
Phosphorylase Kinase	Not widely reported	2[6][8][9]
Myosin Light Chain Kinase (MLCK)	Not widely reported	0.5 (not significantly phosphorylated)[6][8][9]

Note: Kinetic values can vary based on specific experimental conditions such as buffer composition and temperature.[10]

Role in Signaling Pathways

Syntide 2 is primarily used to investigate signaling pathways regulated by CaMKII and PKC. These pathways are critical in a multitude of cellular processes, from synaptic plasticity to cell growth.

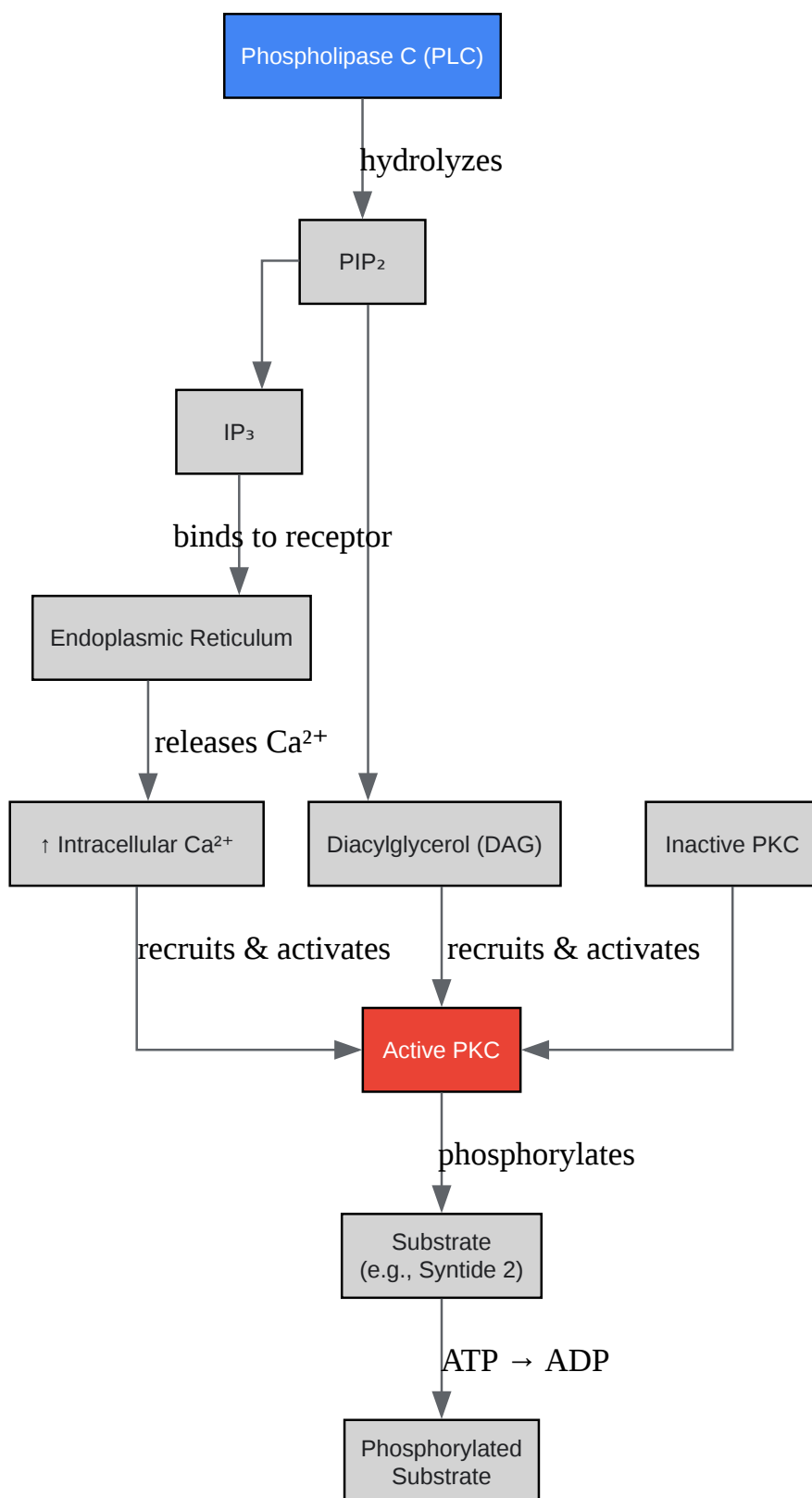
CaMKII is a serine/threonine kinase that plays a pivotal role in decoding intracellular calcium (Ca^{2+}) signals.[11] Its activation is a key event in processes like learning and memory. The pathway is initiated by an increase in intracellular Ca^{2+} , which binds to the protein calmodulin (CaM). The Ca^{2+} /CaM complex then binds to the regulatory domain of CaMKII, causing a conformational change that activates the kinase. Activated CaMKII can then phosphorylate various downstream substrates, a process that can be mimicked in vitro using **Syntide 2** to measure kinase activity.[12]



[Click to download full resolution via product page](#)

Caption: CaMKII activation by Ca^{2+} /Calmodulin and subsequent phosphorylation of **Syntide 2** in an assay.

PKC enzymes are a family of kinases involved in controlling cellular growth, proliferation, and differentiation.[13] Conventional PKC isoforms are activated by signals that increase intracellular Ca^{2+} and diacylglycerol (DAG). These cofactors recruit PKC to the cell membrane and induce a conformational change that activates its catalytic domain. While **Syntide 2** is a substrate for PKC, it is less selective compared to its interaction with CaMKII, a factor to consider in experimental design.[2][10]



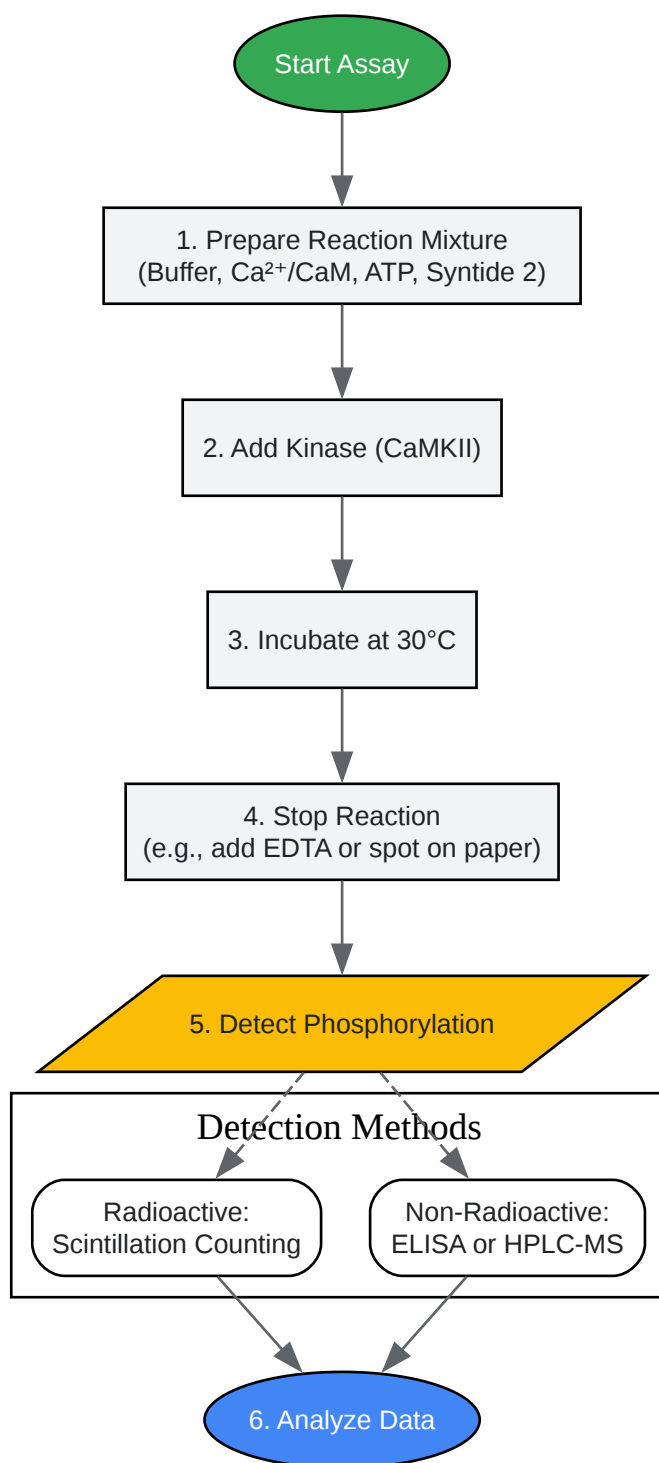
[Click to download full resolution via product page](#)

Caption: General activation pathway of conventional Protein Kinase C (PKC) leading to substrate phosphorylation.

Experimental Protocols and Workflow

Syntide 2 is most commonly used in in vitro kinase assays to quantify enzyme activity. The traditional method uses radiolabeled ATP, though non-radioactive alternatives exist.

The workflow for a typical kinase assay involves preparing a reaction mixture, initiating the reaction with the enzyme or substrate, stopping the reaction after a specific time, and then detecting the phosphorylated product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Syntide 2, CaMKII Substrate - Echelon Biosciences \[echelon-inc.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. peptide.com \[peptide.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. genscript.com \[genscript.com\]](#)
- [7. scbt.com \[scbt.com\]](#)
- [8. lifetein.com \[lifetein.com\]](#)
- [9. Syntide-2 \[PLARTLSVAGLPGKK\] - 5 mg \[anaspec.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. Substrate specificity of protein kinase C. Use of synthetic peptides corresponding to physiological sites as probes for substrate recognition requirements - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Syntide 2 Peptide: A Technical Guide for Foundational Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8083220/docs#syntide-2-peptide-a-technical-guide-for-foundational-research-applications\]](https://www.benchchem.com/product/b8083220/docs#syntide-2-peptide-a-technical-guide-for-foundational-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)